

An In-depth Technical Guide to 4-Chloro-5-methoxypyrimidine

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Compound of Interest

Compound Name: 5-Chloro-4-methoxypyrimidine

Cat. No.: B054106

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of 4-Chloro-5-methoxypyrimidine, a substituted pyrimidine of interest in medicinal chemistry and drug discovery. Due to the limited availability of extensive research on the specific isomer **5-Chloro-4-methoxypyrimidine**, this document focuses on the more extensively documented isomer, 4-Chloro-5-methoxypyrimidine. Pyrimidine derivatives are fundamental components of nucleic acids and are prevalent in a wide array of biologically active compounds, including antiviral and anticancer agents. This guide will cover the core physicochemical properties, synthesis, and potential biological relevance of 4-Chloro-5-methoxypyrimidine, supported by experimental data and protocols from related compounds.

Core Physicochemical Properties

The fundamental properties of 4-Chloro-5-methoxypyrimidine are summarized below. This data is crucial for its application in experimental settings, including solubility and reaction kinetics.

Property	Value	Reference
Molecular Formula	C ₅ H ₅ ClN ₂ O	[1]
Molecular Weight	144.56 g/mol	[1]
CAS Number	695-85-2	[1]
Appearance	Not explicitly stated, likely a solid	
Storage	-20°C, sealed storage, away from moisture	[1]
SMILES	<chem>COC1=CN=CN=C1Cl</chem>	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of 4-Chloro-5-methoxypyrimidine are not readily available in public literature. However, a synthetic route for a closely related compound, 2,4-dichloro-5-methoxypyrimidine, has been documented and can serve as a methodological reference.[2]

Representative Synthesis of a Dichloro-methoxypyrimidine Derivative[2]

This protocol describes the preparation of 2,4-dichloro-5-methoxypyrimidine from 2,4-dihydroxy-5-methoxypyrimidine.

Step 1: Preparation of 2,4-dihydroxy-5-methoxypyrimidine

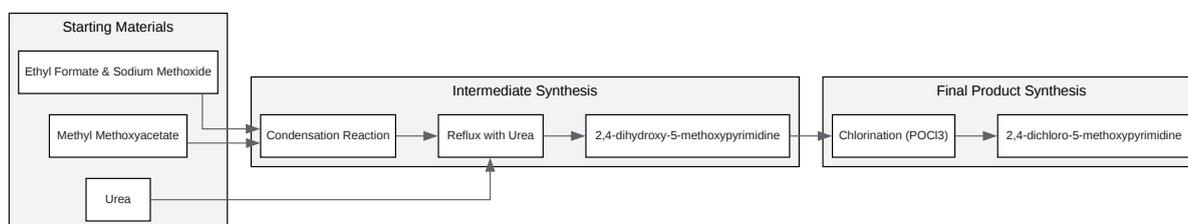
- Ethyl formate and solid sodium methoxide are reacted in a suitable reaction vessel.
- After cooling, methyl methoxyacetate is added to undergo a condensation reaction, yielding an intermediate.
- Methanol and urea are then added to the intermediate, followed by a reflux reaction.
- The resulting product is concentrated, dissolved in water, cooled, and neutralized.

- Filtration and drying of the precipitate yield 2,4-dihydroxy-5-methoxypyrimidine.

Step 2: Chlorination to 2,4-dichloro-5-methoxypyrimidine

- The 2,4-dihydroxy-5-methoxypyrimidine is reacted with a chlorinating agent, such as phosphorus oxychloride, in the presence of an acid-binding agent like triethylamine.
- The reaction is carried out at an elevated temperature (70–110 °C) for a period of 120–480 minutes.
- The reaction mixture is then diluted and filtered to obtain the crude product.
- Refining the crude product yields pure 2,4-dichloro-5-methoxypyrimidine.

The following diagram illustrates a generalized workflow for the synthesis of a dichlorinated methoxypyrimidine, which can be adapted for the synthesis of related compounds.



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A generalized synthetic workflow for a dichlorinated methoxypyrimidine.

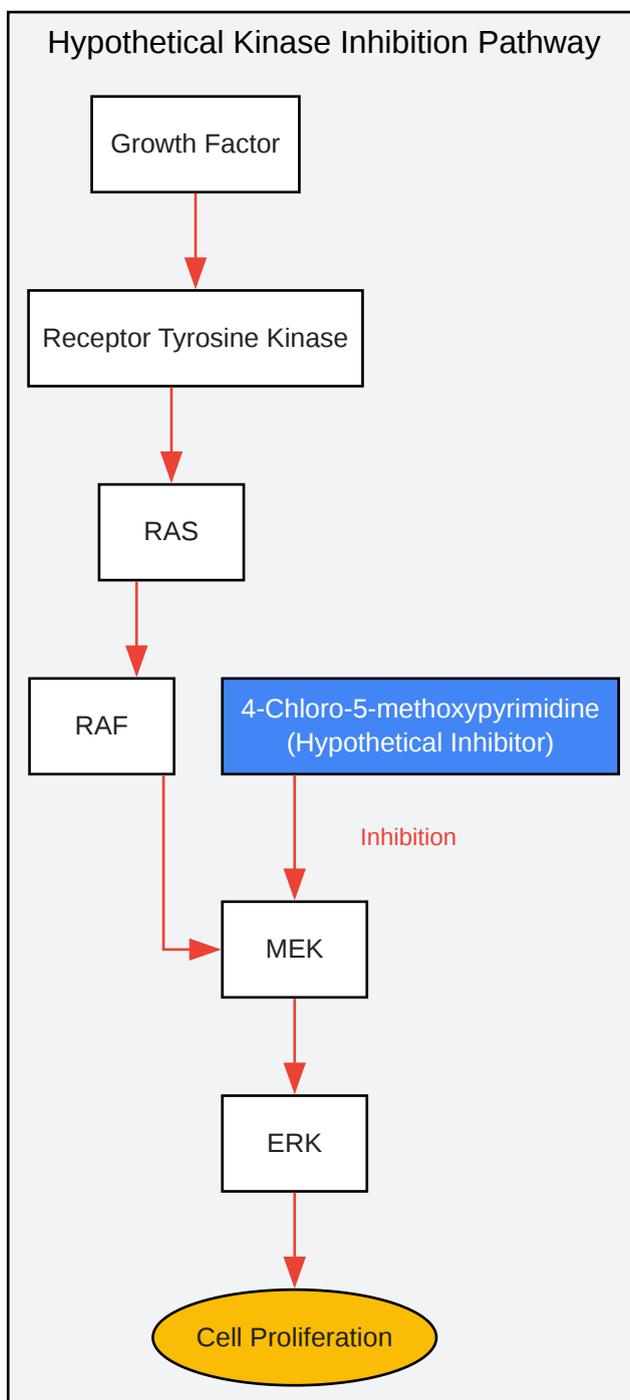
Biological Activity and Signaling Pathways

While specific data on the biological activity and signaling pathways of 4-Chloro-5-methoxypyrimidine is limited, the broader class of pyrimidine derivatives is known for a wide

range of biological activities. Many pyrimidine analogs exhibit anticancer and antiviral properties by interfering with nucleic acid synthesis or acting as kinase inhibitors.

For instance, various heterocyclic-fused pyrimidine compounds have been evaluated for their anti-tumor efficacy, with some targeting the colchicine binding site on tubulin, thereby inhibiting microtubule polymerization and arresting the cell cycle in the G2/M phase.[3] The general mechanism for such compounds involves disruption of the cellular cytoskeleton, which is critical for cell division, migration, and intracellular transport.

The diagram below illustrates a hypothetical signaling pathway that could be targeted by a pyrimidine-based kinase inhibitor, a common mechanism of action for this class of compounds.



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Hypothetical signaling pathway inhibited by a pyrimidine derivative.

Conclusion

4-Chloro-5-methoxypyrimidine represents a chemical scaffold with potential for further investigation in drug discovery and development. While comprehensive data on this specific isomer is not abundant, the information available for closely related pyrimidine derivatives suggests that it could be a valuable building block for the synthesis of novel therapeutic agents. The provided physicochemical data serves as a foundation for future experimental work, and the outlined synthetic and biological contexts offer a starting point for researchers interested in exploring the potential of this and similar molecules. Further studies are warranted to fully elucidate the chemical reactivity, biological activity, and therapeutic potential of 4-Chloro-5-methoxypyrimidine.

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